

solubility of Brilliant Blue #1 in aqueous and organic solvents

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Compound of Interest

Compound Name: **BRILLIANT BLUE #1**

Cat. No.: **B1170649**

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An In-depth Technical Guide to the Solubility of **Brilliant Blue #1**

Introduction

Brilliant Blue #1, also known as Brilliant Blue FCF, FD&C Blue No. 1, or Acid Blue 9, is a synthetic organic compound classified as a triarylmethane dye.^[1] Its E number is E133, and it has a color index of 42090.^[1] It is widely used as a blue colorant in processed foods, medications, dietary supplements, and cosmetics.^{[1][2]} The compound typically appears as a blue powder and is known for its solubility in water and glycerol.^[1] Its chemical structure, featuring sulfonate functional groups, contributes significantly to its solubility characteristics, particularly in polar solvents.^[3] This technical guide provides a comprehensive overview of the solubility of **Brilliant Blue #1** in various aqueous and organic solvents, detailed experimental protocols for solubility determination, and visual representations of key concepts.

Quantitative Solubility Data

The solubility of **Brilliant Blue #1** varies across different solvents, primarily influenced by the polarity of the solvent and the temperature. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Temperature	Solubility	Source Citation
Water	20 °C	10 g/L	[4]
Water	23 °C	>10 g/L	[5]
Water	28 °C	20 g/100mL	[6]
Water	Ambient	25 mg/mL	[3][7]
Water	Ambient	30 mg/mL	[2]
Water	Ambient	At least 48 mg/mL	[3]
Ethanol	Ambient	3 mg/mL	[8]
Ethanol	Ambient	Slightly soluble	[3][9]
Ethanol	Ambient	Marginal solubility	[6]
Ethylene Glycol Monomethyl Ether	Ambient	20 mg/mL	[8]
Glycerol	Ambient	Soluble	[1][3][10]
Propylene Glycol	Ambient	Soluble	[11]
Ether	Ambient	Some solubility	[3]
Vegetable Oils	Ambient	Practically insoluble	[8]

Experimental Protocols for Solubility Determination

A standardized and reproducible method is crucial for accurately determining the solubility of dyes like **Brilliant Blue #1**. The following protocol is a synthesized methodology based on established practices for chemical solubility testing and dye analysis.[12][13][14]

Objective: To quantitatively determine the solubility of **Brilliant Blue #1** in a given solvent at a specified temperature.

Materials and Equipment:

- **Brilliant Blue #1** powder

- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks and pipettes
- Glass test tubes or vials
- Vortex mixer
- Water bath or incubator for temperature control
- Centrifuge
- UV-Vis Spectrophotometer
- Syringe filters (0.45 µm)

Methodology:

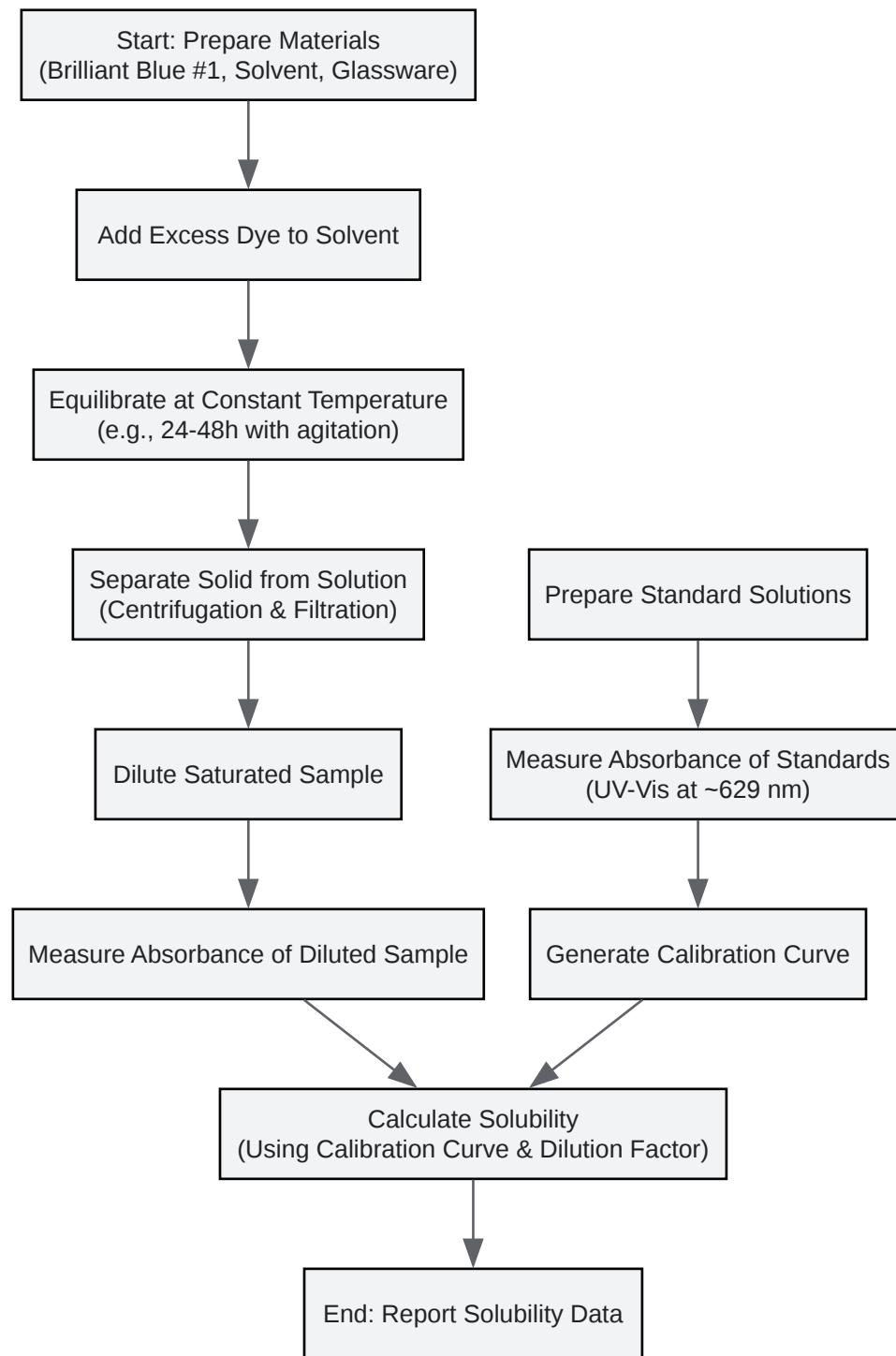
- Preparation of Saturated Solution: a. Accurately weigh an excess amount of **Brilliant Blue #1** powder and add it to a known volume of the solvent in a glass test tube or vial. The excess solid is to ensure that a saturated solution is achieved. b. Tightly cap the container to prevent solvent evaporation. c. Place the container in a temperature-controlled water bath or incubator set to the desired experimental temperature. d. Agitate the mixture for a prolonged period (e.g., 24-48 hours) using a shaker or vortex mixer to ensure equilibrium is reached.
- Sample Separation: a. After the equilibration period, allow the undissolved solid to settle at the bottom of the container. b. To separate the saturated solution from the excess solid, centrifuge the sample at a high speed. c. Carefully extract a clear aliquot of the supernatant using a pipette. To ensure no solid particles are transferred, it is recommended to filter the supernatant through a syringe filter (0.45 µm).
- Concentration Determination via UV-Vis Spectrophotometry: a. Prepare a series of standard solutions of **Brilliant Blue #1** of known concentrations in the same solvent. b. Measure the absorbance of these standard solutions at the maximum absorption wavelength (λ_{max}) of **Brilliant Blue #1**, which is approximately 628-629 nm.[\[1\]](#)[\[9\]](#) c. Generate a calibration curve

by plotting absorbance versus concentration. d. Dilute the saturated sample solution with the solvent to a concentration that falls within the linear range of the calibration curve. e. Measure the absorbance of the diluted sample. f. Use the calibration curve to determine the concentration of the diluted sample. g. Calculate the concentration of the original saturated solution by multiplying by the dilution factor. This value represents the solubility of **Brilliant Blue #1** in the solvent at the specified temperature.

- Alternative "Solubility Titration" Method: a. This is a simpler and quicker method for determining solubility.[12] b. Gradually add small, known amounts of **Brilliant Blue #1** to a fixed volume of the solvent. c. After each addition, measure the extinction or light scattering of the solution in the UV-visible region. d. Plot the measured value against the total amount of dye added. e. A sharp change in the slope of the curve indicates the point at which the solubility has been exceeded. The solubility is determined from the intersection of the two linear portions of the curve.[12]

Visualizations

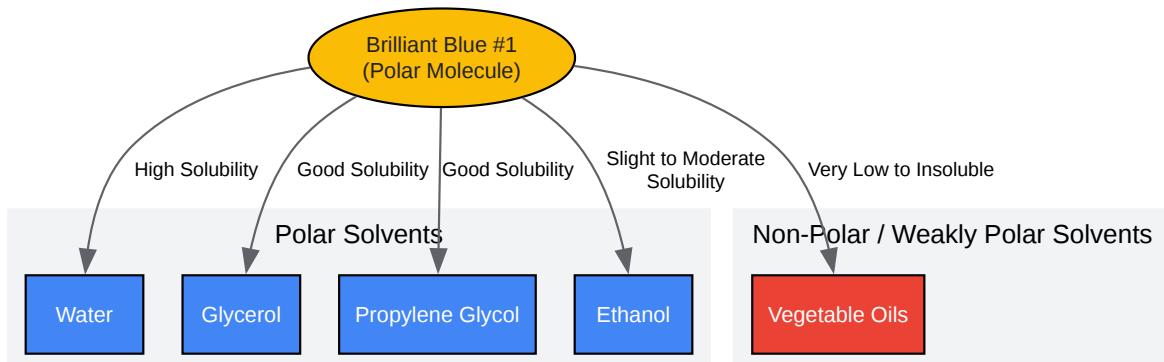
Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **Brilliant Blue #1**.

Solubility of Brilliant Blue #1 based on Solvent Polarity



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Caption: Relationship between solvent polarity and **Brilliant Blue #1** solubility.

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